

# An In-depth Technical Guide to Ethyl 2-pyridylacetate (CAS 2739-98-2)

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## Compound of Interest

Compound Name: *Ethyl 2-pyridylacetate*

Cat. No.: *B1294560*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 2-pyridylacetate**, a key building block in organic synthesis. This document consolidates essential information on its physicochemical properties, synthesis, reactivity, and applications, with a focus on its role in the development of complex molecules and active pharmaceutical ingredients.

## Chemical Identity and Physicochemical Properties

**Ethyl 2-pyridylacetate** is a clear yellow liquid that serves as a versatile intermediate in various chemical syntheses. Its properties make it a valuable reagent in the construction of more complex heterocyclic systems.

Table 1: Physicochemical Properties of **Ethyl 2-pyridylacetate**

Property	Value	Reference(s)
CAS Number	2739-98-2	
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO <sub>2</sub>	
Molecular Weight	165.19 g/mol	
Appearance	Clear yellow liquid	
Boiling Point	70 °C at 0.05 mmHg	
Density	1.084 g/mL at 25 °C	
Refractive Index (n <sub>20/D</sub> )	1.497	
Solubility	Soluble in water, DCM, and Methanol	
Flash Point	>110 °C (>230 °F)	

## Spectroscopic Data

Detailed experimental spectroscopic data for **Ethyl 2-pyridylacetate** is not readily available in public spectral databases. The following tables present predicted spectral data, which can be used as a reference for the characterization of this compound.

Table 2: Predicted <sup>1</sup>H NMR Spectral Data

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~8.5	Doublet	1H	H6 (α to N)
~7.7	Triplet of Doublets	1H	H4
~7.3	Doublet	1H	H3
~7.2	Triplet	1H	H5
~4.2	Quartet	2H	-OCH <sub>2</sub> CH <sub>3</sub>
~3.8	Singlet	2H	-CH <sub>2</sub> -
~1.2	Triplet	3H	-OCH <sub>2</sub> CH <sub>3</sub>

Table 3: Predicted <sup>13</sup>C NMR Spectral Data

Chemical Shift (ppm)	Assignment
~171	C=O
~155	C2 (C-CH <sub>2</sub> )
~149	C6
~137	C4
~124	C3
~122	C5
~61	-OCH <sub>2</sub> CH <sub>3</sub>
~43	-CH <sub>2</sub> -
~14	-OCH <sub>2</sub> CH <sub>3</sub>

Table 4: Predicted Key IR Absorption Bands

Wavenumber (cm <sup>-1</sup> )	Functional Group
~3000-2850	C-H stretch (aliphatic)
~1740	C=O stretch (ester)
~1590, 1570, 1475, 1435	C=C and C=N stretch (pyridine ring)
~1250-1000	C-O stretch (ester)

Table 5: Predicted Mass Spectrometry Data

m/z	Proposed Fragment
165	[M] <sup>+</sup> (Molecular Ion)
120	[M - OCH <sub>2</sub> CH <sub>3</sub> ] <sup>+</sup>
92	[M - COOCH <sub>2</sub> CH <sub>3</sub> ] <sup>+</sup>
78	[Pyridine] <sup>+</sup>

## Synthesis of Ethyl 2-pyridylacetate

Several methods have been reported for the synthesis of **Ethyl 2-pyridylacetate**. A common and convenient laboratory-scale preparation involves the carbethoxylation of  $\alpha$ -picoline.

## Experimental Protocol: Carbethoxylation of $\alpha$ -Picoline

This protocol is adapted from a well-established synthetic procedure.

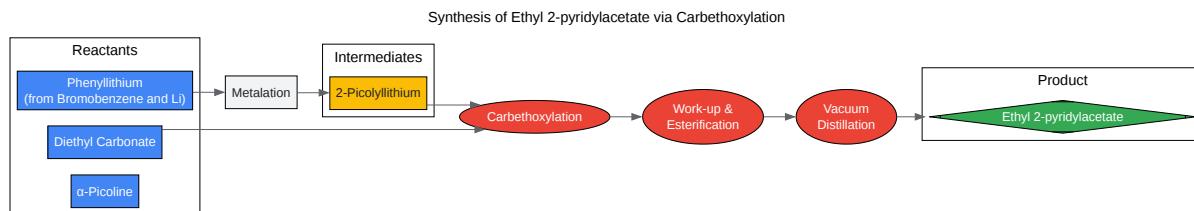
### Materials:

- $\alpha$ -picoline
- Phenyllithium (prepared from bromobenzene and lithium)
- Dry diethyl ether
- Diethyl carbonate

- Hydrochloric acid (concentrated)
- Ethanol (absolute)
- Chloroform
- Potassium carbonate

**Procedure:**

- Preparation of Phenyllithium: In a three-necked flask equipped with a reflux condenser, dropping funnel, and mechanical stirrer, prepare phenyllithium from lithium and bromobenzene in dry diethyl ether under an inert atmosphere.
- Metalation of  $\alpha$ -Picoline: To the freshly prepared phenyllithium solution, add  $\alpha$ -picoline dropwise while maintaining the temperature below 0 °C.
- Carbethoxylation: To the resulting solution of 2-picollyllithium, add diethyl carbonate dropwise at a low temperature.
- Work-up and Esterification: After the reaction is complete, cautiously add the reaction mixture to a solution of concentrated hydrochloric acid in absolute ethanol. Allow the mixture to stand overnight.
- Extraction and Purification: Remove the ethanol under reduced pressure. Dissolve the residue in chloroform and wash with a potassium carbonate solution. Separate the organic layer, dry it, and remove the chloroform by distillation. The crude product is then purified by vacuum distillation to yield **Ethyl 2-pyridylacetate**.



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Caption: Synthesis of **Ethyl 2-pyridylacetate** via Carbethoxylation.

## Chemical Reactivity and Applications

**Ethyl 2-pyridylacetate** is a valuable precursor for the synthesis of a variety of heterocyclic compounds due to the reactivity of the methylene group and the ester functionality.

### Reactivity at the Methylen Bridge

The active methylene group can be deprotonated by a suitable base, and the resulting carbanion can participate in various carbon-carbon bond-forming reactions, such as alkylations and condensations.

### Transformations of the Ester Group

The ester group can undergo hydrolysis to the corresponding carboxylic acid, amidation to form amides, or reduction to the alcohol. A key transformation is its reaction with hydrazine to form 2-(pyridin-2-yl)acetohydrazide, a crucial intermediate for synthesizing more complex heterocyclic systems.

# Experimental Protocol: Synthesis of 2-(pyridin-2-yl)acetohydrazide

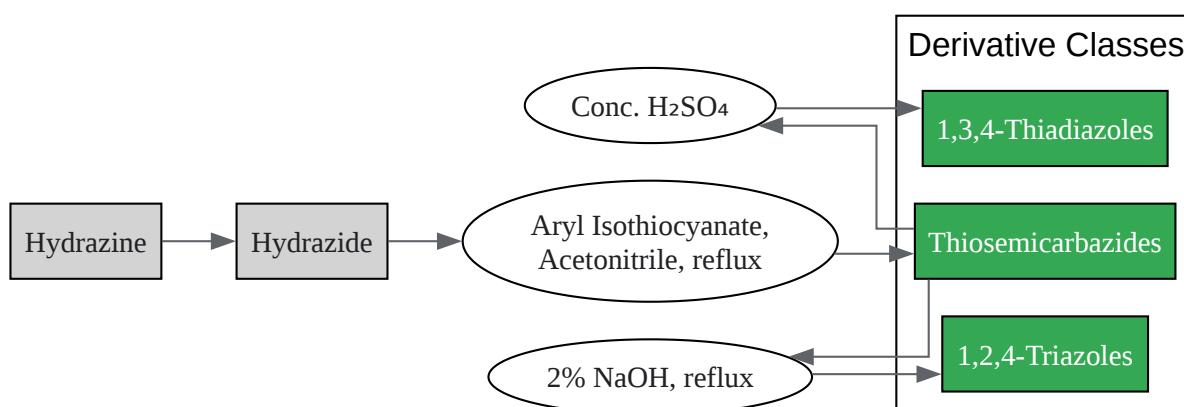
## Materials:

- **Ethyl 2-pyridylacetate**
- Hydrazine hydrate (80% solution)
- Ethanol

## Procedure:

- Dissolve **Ethyl 2-pyridylacetate** in ethanol.
- Add hydrazine hydrate to the solution.
- Stir the reaction mixture at room temperature for 2 hours.
- The product, 2-(pyridin-2-yl)acetohydrazide, will precipitate out of the solution.
- Collect the solid by filtration, wash with cold ethanol, and dry under vacuum.

## Reactivity of Ethyl 2-pyridylacetate



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Caption: Reactivity of **Ethyl 2-pyridylacetate**.

## Role in Drug Development and Bioactive Molecules

**Ethyl 2-pyridylacetate** is a recognized building block in medicinal chemistry for the synthesis of various heterocyclic compounds with potential biological activities. The pyridine ring is a common motif in many pharmaceuticals, and the acetylacetate side chain provides a handle for further chemical modifications.

While it is an important raw material for pharmaceuticals, it is crucial to note that **Ethyl 2-pyridylacetate** is not a direct precursor in the synthesis of the carbonic anhydrase inhibitor Dorzolamide. The synthesis of Dorzolamide and its intermediates often utilizes ethyl acetate as a solvent for extraction and purification, but not **Ethyl 2-pyridylacetate** as a reactant.

The primary utility of **Ethyl 2-pyridylacetate** in drug discovery lies in its conversion to the aforementioned hydrazide intermediate. This intermediate is a versatile starting point for constructing five-membered heterocycles like 1,2,4-triazoles, 1,3,4-thiadiazoles, and 1,3,4-oxadiazoles. These heterocyclic cores are present in a wide range of biologically active molecules, and their synthesis from **Ethyl 2-pyridylacetate** allows for the exploration of diverse chemical space in the search for new therapeutic agents.

## Safety and Handling

**Ethyl 2-pyridylacetate** is classified as a hazardous substance and should be handled with appropriate safety precautions in a well-ventilated laboratory environment.

Table 6: GHS Hazard and Precautionary Statements

Category	Code	Statement
Hazard	H315	Causes skin irritation.
H319		Causes serious eye irritation.
H335		May cause respiratory irritation.
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P280		Wear protective gloves/protective clothing/eye protection/face protection.
P302+P352		IF ON SKIN: Wash with plenty of water.
P305+P351+P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Always consult the Safety Data Sheet (SDS) for complete and up-to-date safety and handling information.

## Conclusion

**Ethyl 2-pyridylacetate** (CAS 2739-98-2) is a fundamental building block in organic and medicinal chemistry. Its versatile reactivity, particularly the transformations of its ester and active methylene groups, allows for the efficient synthesis of a wide array of heterocyclic compounds. While direct experimental spectral data is not widely available, its physicochemical properties and synthetic utility are well-documented. Researchers and drug development professionals can leverage the information in this guide for the strategic design and synthesis of novel molecules with potential therapeutic applications.

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